

Introduction: The Significance of a Polysubstituted Aromatic Ester

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Compound of Interest

Compound Name: Methyl 2,4,6-trimethoxybenzoate

CAS No.: 29723-28-2

Cat. No.: B1584764

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Methyl 2,4,6-trimethoxybenzoate is a highly functionalized aromatic compound featuring a benzene ring substituted with three methoxy groups and a methyl ester.^[1] The strategic placement of the electron-donating methoxy groups at the ortho- and para-positions relative to the ester functionality profoundly influences the molecule's electronic properties, reactivity, and steric profile. This unique architecture makes it a valuable intermediate in organic synthesis and a subject of interest in medicinal chemistry and materials science.^[1] This guide provides a comprehensive overview of its core chemical properties, synthesis, and characterization, offering field-proven insights for researchers, scientists, and drug development professionals.

Core Physicochemical and Structural Properties

A foundational understanding of a molecule begins with its fundamental physical and structural characteristics. These properties dictate its behavior in different solvents, its analytical signatures, and its potential interactions with other molecules.

Table 1: Physicochemical Properties of **Methyl 2,4,6-trimethoxybenzoate**

Property	Value	Source
IUPAC Name	methyl 2,4,6-trimethoxybenzoate	PubChem[2]
Molecular Formula	C ₁₁ H ₁₄ O ₅	PubChem[2]
Molecular Weight	226.23 g/mol	PubChem[2]
CAS Number	29723-28-2	PubChem[2]
Appearance	Colorless to pale yellow liquid or solid	CymitQuimica[1]
Solubility	Soluble in organic solvents like acetone, chloroform, ether, and benzene	Biosynth[3]

| Canonical SMILES | COC1=CC(=C(C(=C1)OC)C(=O)OC)OC | PubChem[2] |

Synthesis Pathway: Overcoming Steric Hindrance

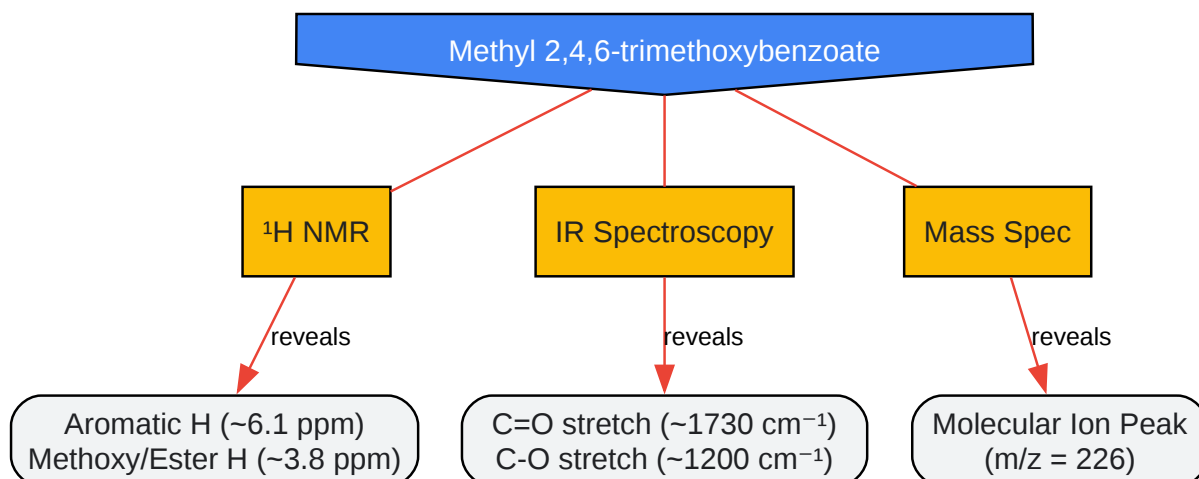
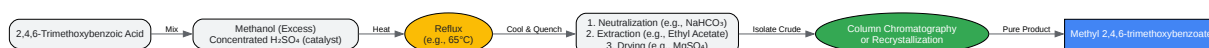
The synthesis of **Methyl 2,4,6-trimethoxybenzoate** is most commonly achieved through the esterification of its parent carboxylic acid, 2,4,6-trimethoxybenzoic acid. The primary challenge in this transformation is the significant steric hindrance posed by the two methoxy groups at the ortho positions (C2 and C6). These groups physically obstruct the approach of the nucleophile (methanol) to the electrophilic carbonyl carbon of the carboxylic acid.

Causality Behind Experimental Choice: Fischer-Speier Esterification

The Fischer-Speier esterification is the chosen method due to its simplicity and cost-effectiveness. It involves reacting the carboxylic acid with an excess of alcohol in the presence of a strong acid catalyst.

- **Excess Alcohol:** Using methanol as the solvent drives the equilibrium towards the product side, in accordance with Le Châtelier's principle, maximizing the yield.

- **Strong Acid Catalyst (e.g., H_2SO_4):** The catalyst protonates the carbonyl oxygen of the carboxylic acid. This protonation significantly increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic methanol. This activation is crucial to overcome the steric barrier presented by the ortho-substituents.
- **Heat:** The reaction requires elevated temperatures to provide the necessary activation energy to surmount the sterically hindered transition state.



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Sources

- 1. CAS 29723-28-2: Methyl 2,4,6-trimethoxybenzoate [cymitquimica.com]

- 2. Methyl 2,4,6-trimethoxybenzoate | C11H14O5 | CID 289740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. biosynth.com [biosynth.com]
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